

vinyl oleate CAS number and molecular structure

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Compound of Interest

Compound Name: Vinyl oleate

Cat. No.: B1623475

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An In-depth Technical Guide to Vinyl Oleate

For Researchers, Scientists, and Drug Development Professionals

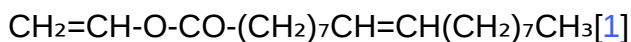
This technical guide provides a comprehensive overview of **vinyl oleate**, a versatile vinyl ester derived from oleic acid. It covers its fundamental chemical properties, synthesis methodologies, and potential applications, with a focus on information relevant to research and development.

Core Chemical Information

Vinyl oleate, with the CAS number 3896-58-0, is the vinyl ester of oleic acid.[1][2][3] Its chemical formula is $C_{20}H_{36}O_2$, and it has a molecular weight of 308.5 g/mol.[2][3][4] The IUPAC name for this compound is ethenyl (Z)-octadec-9-enoate.[4] Its structure features a vinyl group attached to the carboxyl group of oleic acid, an 18-carbon monounsaturated fatty acid.[1]

Molecular Structure

The chemical structure of **vinyl oleate** is:



This structure, with its long, unsaturated alkyl chain, imparts flexibility and a low melting point, making it a valuable component in the synthesis of various polymers.[2]

Quantitative Data

The following table summarizes the key physical and chemical properties of **vinyl oleate**.

Property	Value	Source
CAS Number	3896-58-0	[1][2][3][4]
Molecular Formula	C20H36O2	[2][3][4]
Molecular Weight	308.5 g/mol	[1][2][4]
Boiling Point	393 °C at 760 mmHg	[2]
173 °C	[3]	
Density	0.879 g/cm ³	[2]
0.8691 g/cm ³ (at 30 °C)	[3]	
Flash Point	141.5 °C	[2]
Refractive Index	1.46	[2]
Vapor Pressure	2.21E-06 mmHg at 25°C	[2]
InChI Key	LPUZTLKYA00FDX-QXMHVHEDSA-N	[1]

Experimental Protocols

The synthesis of **vinyl oleate** is most commonly achieved through the transesterification of oleic acid with vinyl acetate. Several catalytic systems can be employed for this reaction. Below is a detailed methodology adapted from established procedures for similar vinyl esters.

Synthesis of Vinyl Oleate via Acid-Catalyzed Transvinylation

This protocol is based on the well-established method for synthesizing vinyl esters from fatty acids using a mercury salt catalyst.

Materials:

- Oleic acid
- Vinyl acetate (freshly distilled)
- Mercuric acetate ($\text{Hg}(\text{OAc})_2$)
- Sulfuric acid (100%, H_2SO_4)
- Sodium acetate trihydrate ($\text{NaOAc} \cdot 3\text{H}_2\text{O}$)
- Nitrogen gas supply
- Round-bottomed three-necked flask
- Reflux condenser
- Thermometer
- Distillation apparatus

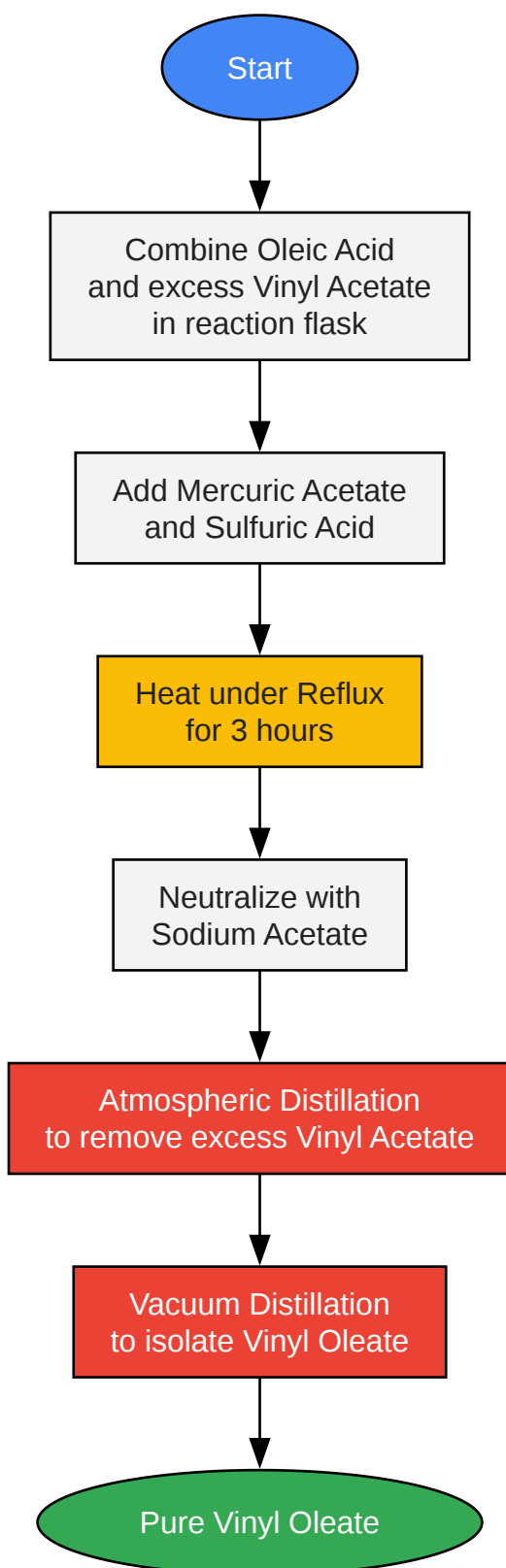
Procedure:

- **Reaction Setup:** In a 500-mL round-bottomed three-necked flask equipped with a thermometer, a reflux condenser, and a gas inlet tube, add oleic acid and an excess of freshly distilled vinyl acetate. A continuous stream of nitrogen should be passed through the apparatus to maintain an inert atmosphere.
- **Catalyst Addition:** Dissolve the oleic acid in vinyl acetate by gentle warming. Add mercuric acetate (approximately 2% of the weight of the oleic acid) to the solution and shake the mixture for about 30 minutes.
- **Initiation of Reaction:** Add 100% sulfuric acid dropwise (approximately 0.3-0.4% of the weight of the oleic acid).
- **Reflux:** Heat the solution to reflux and maintain this temperature for 3 hours.
- **Neutralization:** After the reflux period, add sodium acetate trihydrate to neutralize the sulfuric acid catalyst.

- Purification:
 - Remove the excess vinyl acetate by distillation at atmospheric pressure until the pot temperature reaches approximately 125°C.
 - Complete the distillation under reduced pressure (e.g., 10 mmHg or lower) to isolate the **vinyl oleate**.
- Final Product: The resulting **vinyl oleate** should be a colorless liquid. It may contain trace amounts of mercury, which can be separated by decantation.

Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis and purification of **vinyl oleate** as described in the experimental protocol.



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